

Application Notes and Protocols for Pyraclostrobin Photolysis Studies

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Compound of Interest

Compound Name: *Pyraclostrobin*

Cat. No.: *B128455*

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Introduction

Pyraclostrobin is a broad-spectrum fungicide from the strobilurin class, widely used in agriculture to control a variety of fungal diseases. Understanding its environmental fate is crucial for assessing its ecological impact. Photolysis, the degradation of molecules by light, is a significant pathway for the dissipation of **pyraclostrobin** in the environment. These application notes provide detailed protocols and data for studying the photolysis of **pyraclostrobin** in aqueous and soil matrices, essential for environmental risk assessment and regulatory purposes.

Quantitative Data Summary

The photolytic degradation of **pyraclostrobin** is influenced by various factors, including the matrix (water or soil), pH, and the nature of the light source. The following tables summarize key quantitative data from photolysis studies.

Table 1: Photodegradation Half-lives of **Pyraclostrobin** in Aqueous Systems

Light Source	pH	Matrix	Half-life (t _{1/2})	Reference
UV Light	5.0	Buffer Solution	2.42 hours	[1]
7.0	Buffer Solution	1.47 hours	[1]	
9.0	Buffer Solution	1.32 hours	[1]	
Sunlight	5.0	Buffer Solution	11.2 hours	[1]
7.0	Buffer Solution	3.29 hours	[1]	
9.0	Buffer Solution	3.69 hours	[1]	
Sunlight & UV	-	Paddy Water	< 12 hours	[2][3]
Continuous Irradiation	-	Water	0.04 days	[4]

Table 2: Photodegradation Half-lives of Major **Pyraclostrobin** Metabolites in Aqueous Photolysis

Metabolite	Half-life (t _{1/2}) in days	Reference
500M78	4.62	[4]
BF 500-13	30.67	[4]
500M58	8.64	[4]
BF 500-14	0.28	[4]

Table 3: Quantum Yield of **Pyraclostrobin**

Parameter	Value	Reference
Quantum Yield (in water)	2.17 x 10 ⁻¹	[4]

Experimental Protocols

Protocol 1: Aqueous Photolysis of Pyraclostrobin (Following OECD Guideline 316)

This protocol outlines the procedure for determining the direct photolysis of **pyraclostrobin** in sterile aqueous solutions.

1. Materials and Equipment:

- **Pyraclostrobin** analytical standard
- Radiolabeled ^{14}C -**pyraclostrobin** (optional, for metabolite identification)
- Sterile, buffered aqueous solutions (e.g., pH 5, 7, and 9)
- Quartz glass vessels or cuvettes
- Xenon arc lamp with filters to simulate natural sunlight (290-800 nm)
- Temperature-controlled incubation chamber
- High-Performance Liquid Chromatography (HPLC) system with UV or Mass Spectrometry (MS/MS) detector
- Liquid Scintillation Counter (LSC) if using radiolabeled material
- Solid-Phase Extraction (SPE) cartridges (e.g., C18) for sample cleanup
- Acetonitrile, formic acid, and other necessary solvents (HPLC grade)

2. Procedure:

- Preparation of Test Solutions:
 - Prepare a stock solution of **pyraclostrobin** in a suitable organic solvent.
 - Spike the sterile buffered aqueous solutions with the **pyraclostrobin** stock solution to a final concentration not exceeding half its water solubility. If using ^{14}C -**pyraclostrobin**, the specific activity should be sufficient for detection.

- Experimental Setup:
 - Fill the quartz vessels with the test solutions.
 - Place the vessels in the temperature-controlled chamber equipped with the xenon arc lamp. Maintain a constant temperature, typically 25°C.[5]
 - Prepare parallel dark control samples by wrapping identical vessels in aluminum foil and placing them under the same temperature conditions.
- Irradiation:
 - Expose the samples to continuous irradiation from the xenon lamp. The light intensity should be monitored.
 - The duration of the study should be a maximum of 30 days of equivalent sunlight exposure or until significant degradation is observed.[5]
- Sampling:
 - Collect samples from both irradiated and dark control vessels at predetermined time intervals. A minimum of 5-7 sampling points is recommended.[2]
- Sample Analysis:
 - Extract **pyraclostrobin** and its photoproducts from the aqueous samples using SPE.
 - Elute the analytes from the SPE cartridges with a suitable solvent (e.g., ethyl acetate).[6]
 - Concentrate the eluate and reconstitute in the initial mobile phase for HPLC analysis.
 - Analyze the samples by HPLC-UV or LC-MS/MS to determine the concentration of **pyraclostrobin** and identify and quantify its degradation products.[5]
 - If ¹⁴C-**pyraclostrobin** is used, analyze the samples by LSC to determine the total radioactivity and by radio-HPLC for profiling of radioactive components.

Protocol 2: Soil Photolysis of Pyraclostrobin

This protocol describes a method for investigating the phototransformation of **pyraclostrobin** on a soil surface.

1. Materials and Equipment:

- **Pyraclostrobin** analytical standard
- Characterized soil (e.g., texture, pH, organic carbon content)
- Borosilicate glass vessels covered with quartz glass
- Xenon arc lamp or a solar simulator
- Temperature-controlled incubation chamber
- Apparatus for preparing soil thin layers
- Extraction solvents (e.g., acetonitrile)
- HPLC-MS/MS system

2. Procedure:

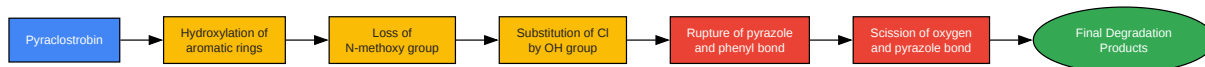
- Soil Preparation:
 - Air-dry and sieve the soil (e.g., through a 2 mm sieve).
 - Prepare thin layers of the soil on a suitable support within the glass vessels.
- Test Substance Application:
 - Dissolve **pyraclostrobin** in a suitable solvent and apply it evenly to the soil surface.
 - The application rate should be relevant to agricultural practices.
- Incubation:
 - Adjust the moisture content of the soil samples (e.g., to 40-60% of maximum water holding capacity).

- Place the vessels in a temperature-controlled chamber under the light source.
- Prepare dark control samples by covering the vessels to exclude light.
- Irradiation:
 - Irradiate the soil samples continuously.
- Sampling:
 - At specified time intervals, collect replicate soil samples from both irradiated and dark control setups.
- Extraction and Analysis:
 - Extract **pyraclostrobin** and its metabolites from the soil samples using a suitable solvent, such as acetonitrile, potentially followed by a buffer solution.[7]
 - Analyze the extracts by HPLC-MS/MS to quantify the parent compound and identify its photoproducts.

Visualizations

Pyraclostrobin Photodegradation Pathway

The following diagram illustrates the proposed photocatalytic degradation pathway of **pyraclostrobin**. The process involves several key reactions, including hydroxylation of the aromatic rings, loss of the N-methoxy group, substitution of the chlorine atom, and cleavage of the ether and pyrazole-phenyl bonds.[8][9]

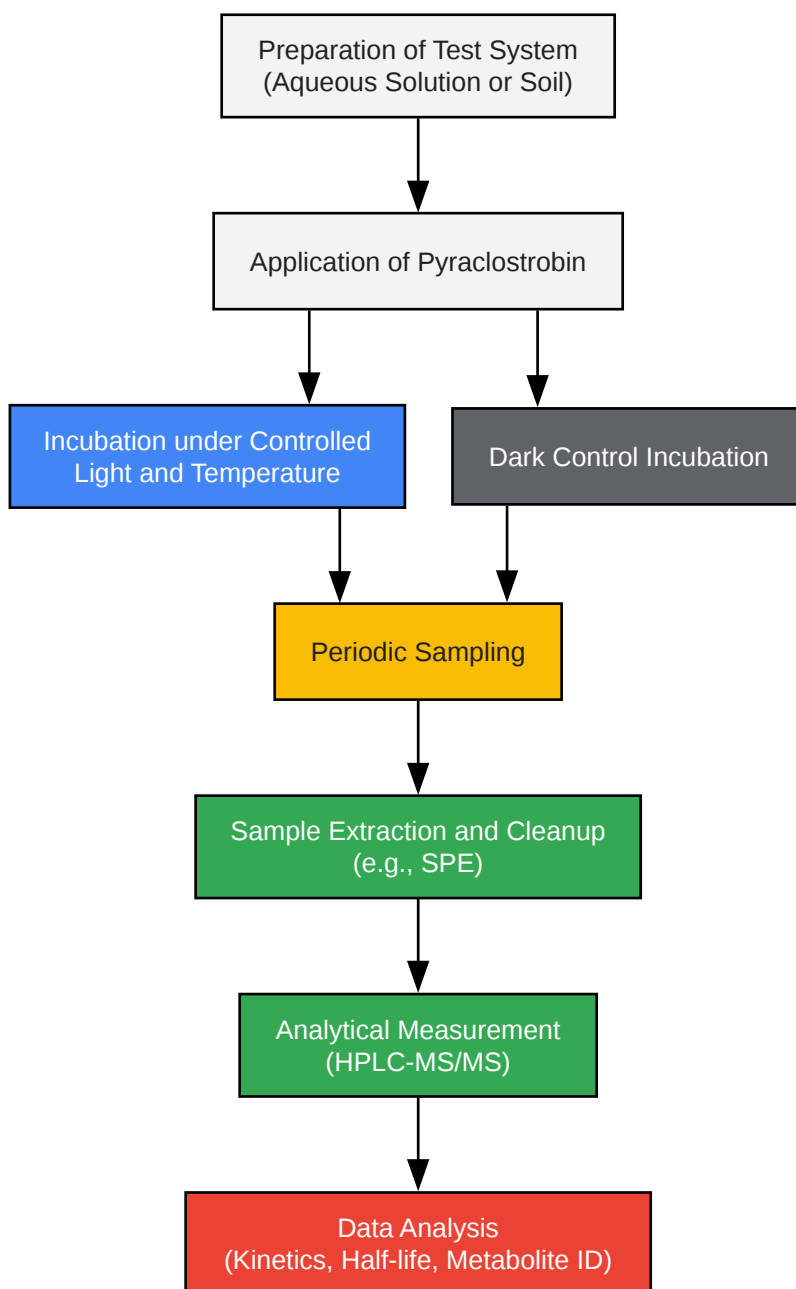


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Caption: Proposed photocatalytic degradation pathway of **pyraclostrobin**.

Experimental Workflow for Pyraclostrobin Photolysis Study

This diagram outlines the general workflow for conducting a **pyraclostrobin** photolysis study, from preparation to data analysis.



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Caption: General workflow for a **pyraclostrobin** photolysis experiment.

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References

- 1. researchgate.net [researchgate.net]
- 2. oecd.org [oecd.org]
- 3. Evaluation of photolysis and hydrolysis of pyraclostrobin in aqueous solutions and its degradation products in paddy water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. fao.org [fao.org]
- 5. OECD 316: Phototransformation of Chemicals in Water – Direct Photolysis | ibacon GmbH [ibacon.com]
- 6. epa.gov [epa.gov]
- 7. epa.gov [epa.gov]
- 8. researchgate.net [researchgate.net]
- 9. Study of the Photocatalytic Degradation of Highly Abundant Pesticides in Agricultural Soils - PMC [pmc.ncbi.nlm.nih.gov]
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